

Technical Guide: Physical and Chemical Properties of Edaravone (CAS 82640-07-1)

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Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of Edaravone, identified by CAS number 82640-07-1. Edaravone is a neuroprotective agent and free radical scavenger utilized in the treatment of amyotrophic lateral sclerosis (ALS) and acute ischemic stroke.[1][2] This document consolidates key data into structured tables, details relevant experimental methodologies, and visualizes associated biological pathways to support research and development activities.

General and Chemical Identifiers

Edaravone, chemically known as 5-methyl-2-phenyl-4H-pyrazol-3-one, is a pyrazolone derivative.[3] It exists in three tautomeric forms and is recognized for its potent antioxidant properties.[1][3]

Identifier	Value	Reference
CAS Number	82640-07-1	[4]
IUPAC Name	5-methyl-2-phenyl-4H-pyrazol-3-one	[2]
Synonyms	MCI-186, 3-methyl-1-phenyl-2-pyrazolin-5-one	[3][5]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[2][6][7][8]
Molecular Weight	174.20 g/mol	[3][5][6][7][8]

Physicochemical Properties

Edaravone is a white crystalline powder.[5][6] Its physicochemical characteristics are crucial for its formulation, delivery, and pharmacokinetic profile. It readily crosses the blood-brain barrier. [1][3]

Property	Value	Reference
Appearance	White to off-white crystalline powder	[5][6][9][10]
Melting Point	127-131 °C (129.7 °C)	[3][5][6][11]
Boiling Point	287 °C at 265 mmHg	[1][3][11]
Density	1.12 - 1.27 g/cm ³	[8][11][12]
pKa	7.0	[1][5][13]
LogP (octanol/water)	1.12	[1]

Solubility Profile

Edaravone's solubility is pH-dependent due to its pKa of 7.0.[13] It is an amphiphilic compound, enabling it to scavenge both water-soluble and lipid-soluble peroxy radicals.[5][13][14]

Solvent	Solubility	Reference
Water	Slightly soluble (1.85 - 1.96 mg/mL)	[5] [6] [15]
Methanol	Freely soluble	[5] [6] [10]
Ethanol	Freely soluble	[5] [6] [10]
Acetic Acid	Freely soluble	[5] [6] [10]
Diethyl Ether	Slightly soluble	[5] [6] [10]
DMSO	Soluble to 100 mM	[7]
Dichloromethane	High solubility (mole fraction)	[16]

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of Edaravone.

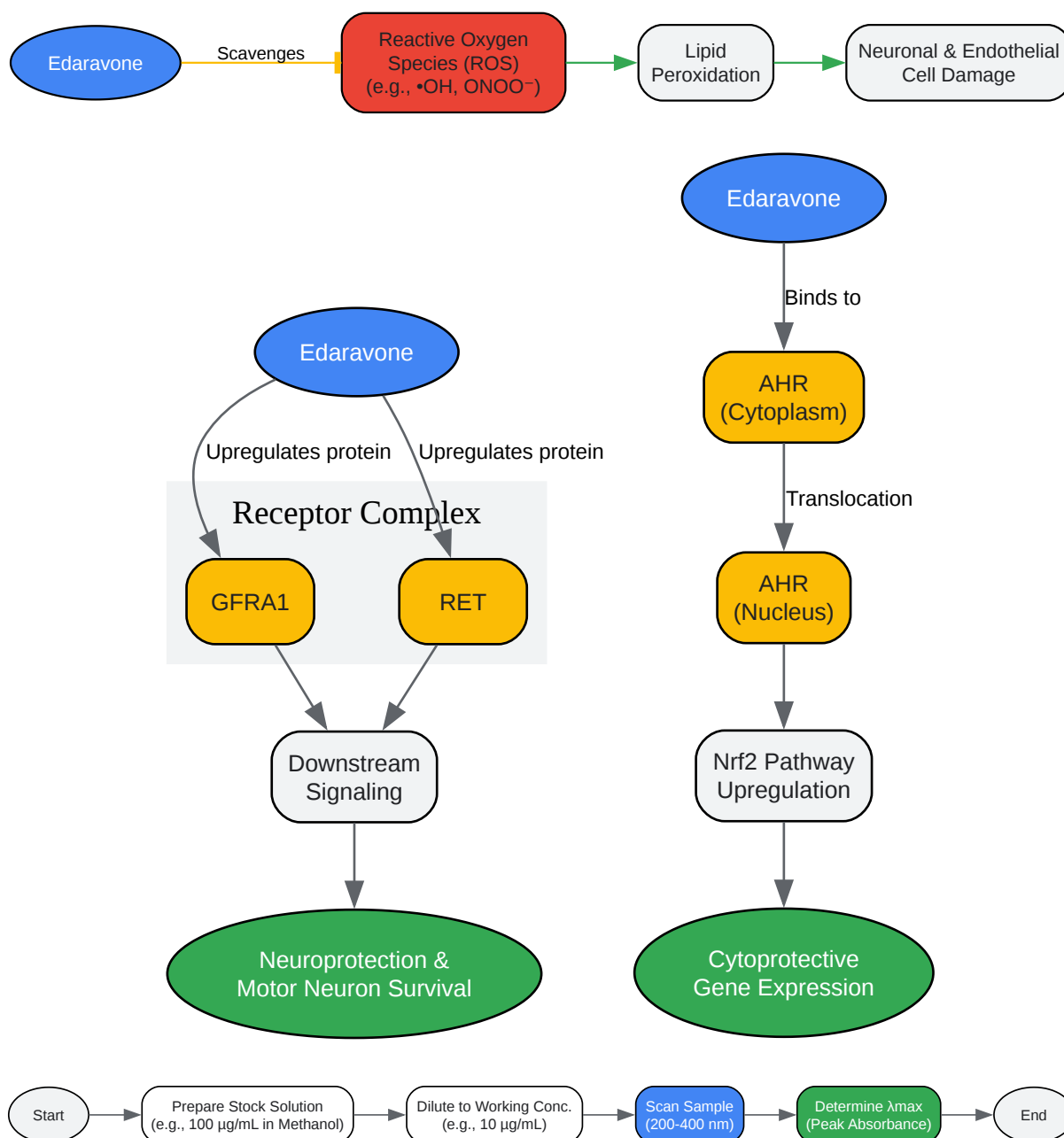
Technique	Details	Reference
UV-Visible	λ_{max} : 245 nm (in Methanol)	[17] [18]
	λ_{max} : 242 nm (in Acetonitrile:Water 5:5)	[19] [20]
^1H -NMR	Spectra available in CDCl_3 and DMSO-d_6	[11] [21] [22]
^{13}C -NMR	Spectra available in CDCl_3	[11] [22]
Infrared (IR)	Spectra available	[9]

Biological Activity and Signaling Pathways

The primary mechanism of action for Edaravone is its function as a potent free radical scavenger, which is thought to mitigate oxidative stress involved in the pathophysiology of ALS and ischemic stroke.[\[1\]](#)[\[3\]](#)[\[23\]](#) However, its activity extends to the modulation of specific signaling pathways.

Antioxidant Mechanism

Edaravone effectively scavenges hydroxyl radicals and peroxynitrite radicals, thereby inhibiting lipid peroxidation and protecting endothelial cells from damage.[1]



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